

# (1-Ethylpiperidin-4-yl)acetic acid CAS number and synonyms

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## Compound of Interest

Compound Name: (1-Ethylpiperidin-4-yl)acetic acid

Cat. No.: B1342588

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## Technical Guide: (1-Ethylpiperidin-4-yl)acetic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(1-Ethylpiperidin-4-yl)acetic acid**, a piperidine derivative with potential therapeutic applications. This document consolidates available information on its chemical identity, synthesis, and biological activity, with a focus on its role as an inhibitor of the NLRP3 inflammasome and its relevance in AKT signaling pathways.

## Chemical Identity and Properties

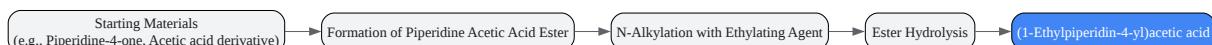
**(1-Ethylpiperidin-4-yl)acetic acid** is a synthetic organic compound. Its core structure consists of a piperidine ring N-substituted with an ethyl group and a carboxymethyl group at the 4-position.

Property	Value	Source
CAS Number	915922-85-9	N/A
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO <sub>2</sub>	N/A
Molecular Weight	171.24 g/mol	N/A
Synonyms	(1-ethyl-4-piperidinyl)acetic acid, 1-Ethyl-4-piperidineacetic acid	N/A

## Synthesis

A detailed, step-by-step synthesis protocol for **(1-Ethylpiperidin-4-yl)acetic acid** is not readily available in the public domain. However, based on general principles of organic synthesis and literature on related piperidine derivatives, a plausible synthetic route can be outlined. The synthesis would likely involve the alkylation of a piperidine-4-acetic acid ester derivative with an ethylating agent, followed by hydrolysis of the ester to yield the final carboxylic acid.

A general workflow for the synthesis of piperidine derivatives is presented below:



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Figure 1. A generalized synthetic workflow for **(1-Ethylpiperidin-4-yl)acetic acid**.

Note: This is a proposed pathway and would require optimization of reaction conditions, reagents, and purification methods.

## Biological Activity and Signaling Pathways

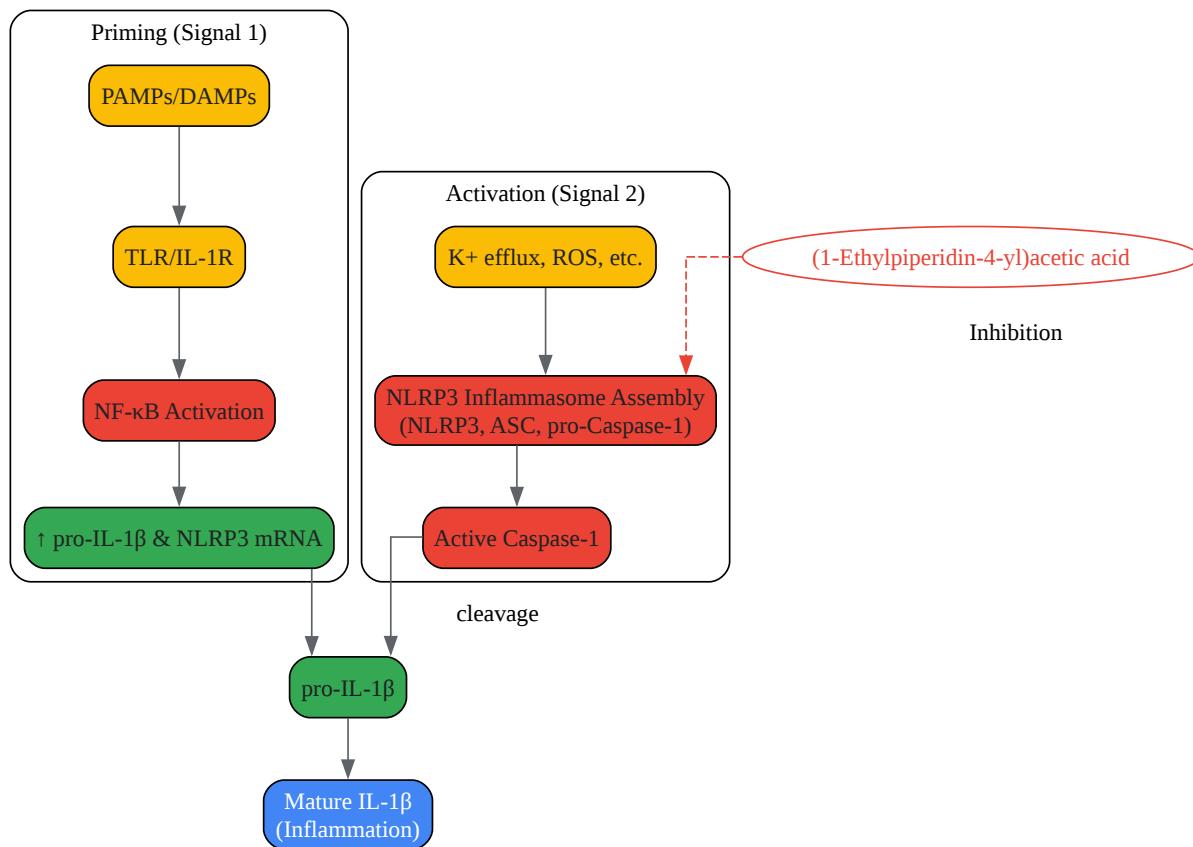
**(1-Ethylpiperidin-4-yl)acetic acid** has been identified as a modulator of key signaling pathways implicated in inflammation and cancer.

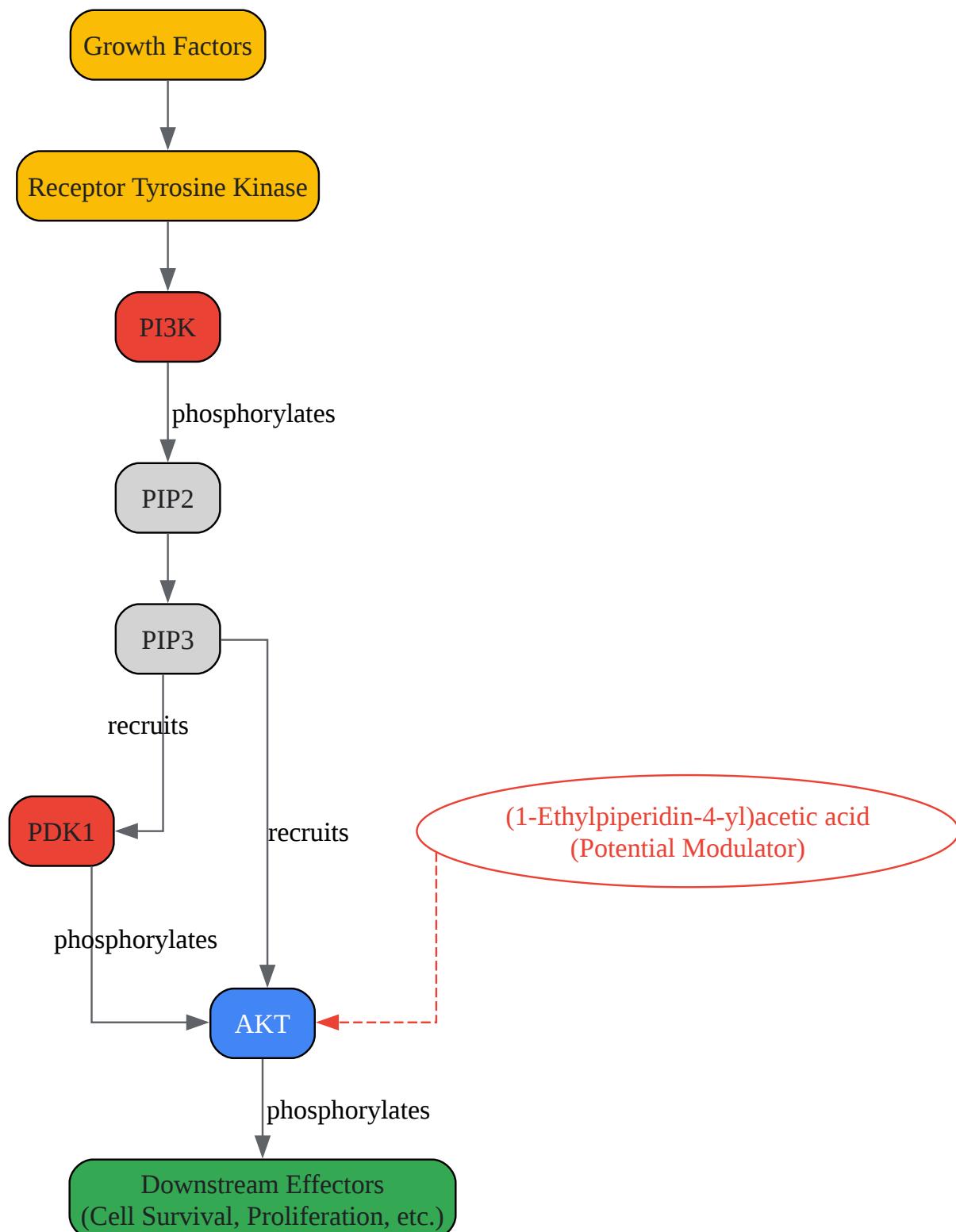
## NLRP3 Inflammasome Inhibition

The NLRP3 inflammasome is a multi-protein complex that plays a crucial role in the innate immune response by activating inflammatory caspases and inducing the maturation of pro-inflammatory cytokines like IL-1 $\beta$  and IL-18.<sup>[1][2][3]</sup> Dysregulation of the NLRP3 inflammasome is associated with a variety of inflammatory diseases.

**(1-Ethylpiperidin-4-yl)acetic acid** has been investigated for its potential to inhibit the NLRP3 inflammasome. While specific IC<sub>50</sub> values are not widely reported, studies have shown its ability to reduce pyroptosis and IL-1 $\beta$  release in cellular assays.

NLRP3 Inflammasome Activation Pathway:



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## References

- 1. Frontiers | The NLRP3 Inflammasome Pathway: A Review of Mechanisms and Inhibitors for the Treatment of Inflammatory Diseases [frontiersin.org]
- 2. The Signaling Pathways Regulating NLRP3 Inflammasome Activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The NLRP3 Inflammasome: An Overview of Mechanisms of Activation and Regulation - PMC [pmc.ncbi.nlm.nih.gov]
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